

# Proper Disposal of 5'-Thymidine Monophosphate Sodium Salt (5'-TMPS)

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## Compound of Interest

Compound Name: 5'-TMPS

Cat. No.: B15572574

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This guide provides essential safety and logistical information for the proper disposal of 5'-Thymidine Monophosphate Sodium Salt (**5'-TMPS**), also known as dTMP, in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety, environmental protection, and regulatory compliance. This document is intended for researchers, scientists, and drug development professionals who handle this compound.

## Hazard Assessment and Safety Precautions

According to multiple safety data sheets (SDS), **5'-TMPS** is not classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[1][2]</sup> However, it is designated as a water hazard class 1, indicating it is slightly hazardous for water.<sup>[3]</sup> Therefore, it is imperative that the compound is not released into the environment, sewers, or groundwater.<sup>[3][4]</sup>

Standard laboratory personal protective equipment (PPE) should be worn when handling **5'-TMPS**. This includes:

- Nitrile gloves
- Safety goggles or a face shield
- A laboratory coat

All handling should be performed in a well-ventilated area to minimize dust formation and inhalation.[2][4]

## Chemical and Safety Data

The following table summarizes key quantitative and safety information for **5'-TMPS**, which is crucial for its safe handling and disposal.

Property	Data	Reference
Chemical Formula	C <sub>10</sub> H <sub>13</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>8</sub> P	[4]
Molecular Weight	366.18 g/mol (anhydrous basis)	[4]
Appearance	White solid/powder	[4]
Melting Point	~215 °C (~419 °F)	[3]
Solubility	Soluble in water (100 mg/mL)	
Flammability	Product is not flammable	[3]
Explosion Hazard	Product does not present an explosion hazard	[3]
Storage Temperature	-20°C	
Incompatible Materials	Strong oxidizing agents	[4]

## Step-by-Step Disposal Procedure

The disposal of **5'-TMPS** must be conducted in accordance with all federal, state, and local regulations.[2][3] Do not dispose of this chemical down the drain.[3]

### Step 1: Waste Collection & Segregation

- **Solid Waste:** Collect dry **5'-TMPS** waste, including contaminated consumables (e.g., weigh boats, pipette tips), by sweeping or shoveling it into a designated, suitable, and clearly labeled hazardous waste container.[4] Avoid generating dust during collection.[4]

- Liquid Waste: Collect aqueous solutions containing **5'-TMPS** in a designated, leak-proof, and clearly labeled hazardous waste container.
- Segregation: Do not mix **5'-TMPS** waste with other waste streams, particularly incompatible materials like strong oxidizing agents.[\[4\]](#)[\[5\]](#)

## Step 2: Container Management

- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "5'-Thymidine Monophosphate Sodium Salt," and the approximate concentration and volume.
- Storage: Keep the hazardous waste container tightly sealed when not in use.[\[6\]](#) Store the container in a designated, cool, dry, and well-ventilated satellite accumulation area away from incompatible chemicals.[\[7\]](#)

## Step 3: Disposal of Empty Containers

- Empty containers that held **5'-TMPS** must be triple-rinsed with a suitable solvent (e.g., water).[\[6\]](#)[\[8\]](#)
- The rinsate (the liquid from rinsing) must be collected and disposed of as hazardous waste in the appropriate liquid waste container.[\[6\]](#)[\[8\]](#)
- After the triple-rinse procedure, the container can typically be disposed of in the regular trash or recycled, depending on institutional policies.[\[8\]](#)

## Step 4: Request for Disposal

- Once the hazardous waste container is full or ready for disposal, arrange for pickup through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[7\]](#)
- Alternatively, some regulations may permit dissolving the material in a combustible solvent for incineration in a properly equipped chemical incinerator.[\[2\]](#) This should only be performed by authorized and trained personnel in accordance with institutional and regulatory guidelines.

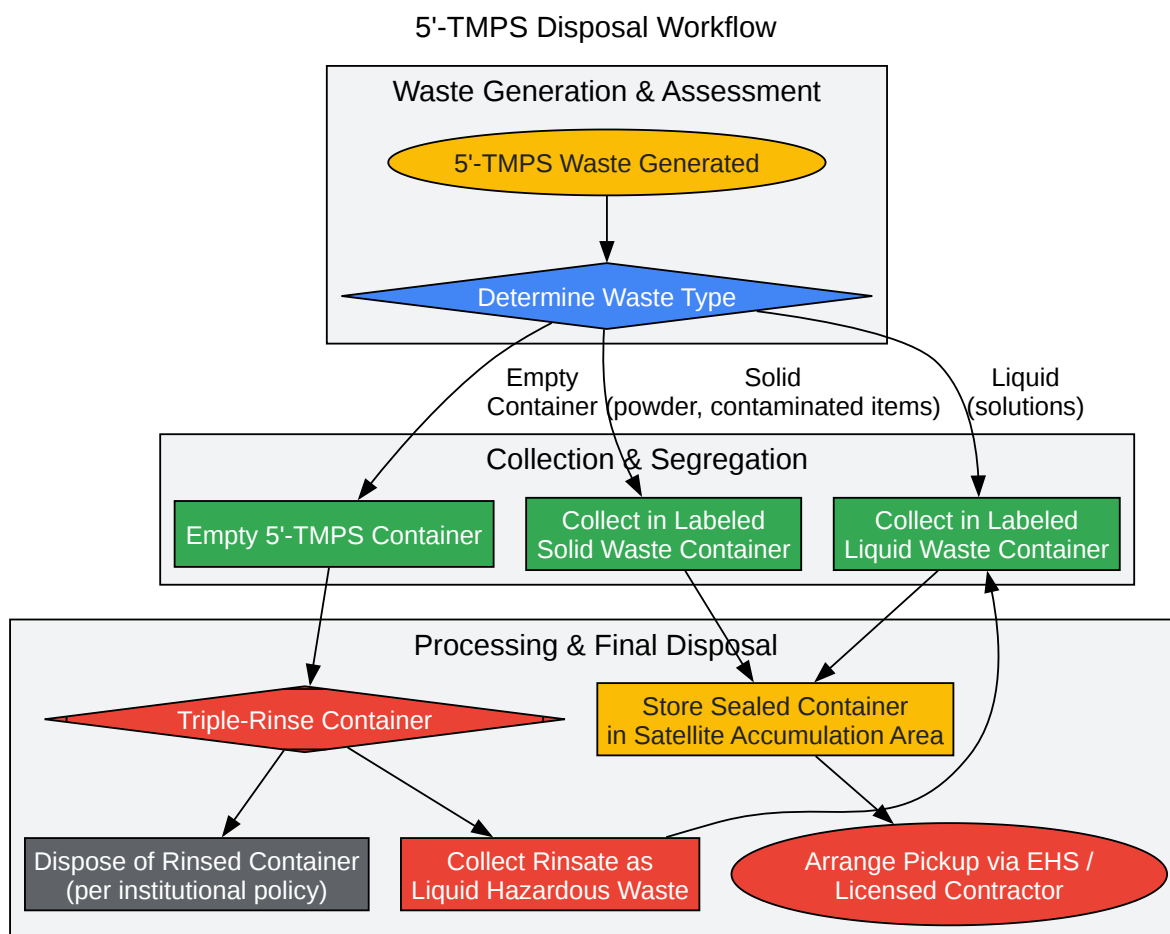
## Spill Management

In the event of a spill:

- Ensure the area is well-ventilated.
- Wearing appropriate PPE, mechanically pick up or sweep the spilled solid material.[\[3\]](#)
- Place the collected material and any contaminated cleaning supplies into a designated hazardous waste container.[\[9\]](#)
- Clean the spill area thoroughly.
- Do not allow the spilled material to enter drains or waterways.[\[3\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **5'-TMPS** waste.



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Caption: Workflow for the safe disposal of **5'-TMPS** waste.

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